

Performic Acid: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Performic acid*

Cat. No.: *B091509*

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Abstract

Performic acid (PFA), also known as peroxyformic acid, is a potent oxidizing agent and disinfectant with significant applications in research and development, particularly in protein analysis and sterilization.^{[1][2]} Its high reactivity, however, necessitates a thorough understanding of its safety profile and handling requirements. This technical guide provides an in-depth overview of the safety data for **performic acid**, including its physicochemical properties, hazard classifications, toxicological data, and recommended handling procedures. The information is presented to ensure safe and effective use in a laboratory setting.

Chemical and Physical Properties

Performic acid is an unstable, colorless liquid that is soluble in water and various organic solvents.^{[1][2]} It is typically generated in situ by reacting formic acid with hydrogen peroxide.^[1] Due to its instability, it is generally used within 12 hours of its synthesis.^[1]

Property	Value	Reference(s)
Molecular Formula	CH ₂ O ₃	[3]
Molecular Weight	62.025 g/mol	[3]
Appearance	Colorless liquid	[1]
Solubility	Miscible with water, alcohols, ether, benzene, chloroform	[1]

Hazard Identification and Classification

Performic acid is a highly reactive and unstable compound, presenting significant fire and explosion hazards.[4] While a specific harmonized GHS classification for **performic acid** is not readily available from regulatory bodies like ECHA, its known properties suggest the following classifications based on available data.[5][6][7]

Hazard Class	Classification	Precautionary Statements
Oxidizing Liquids	Category 1	H271: May cause fire or explosion; strong oxidizer
Organic Peroxides	Type B	H241: Heating may cause a fire or explosion
Skin Corrosion/Irritation	Category 1A	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Acute Toxicity (Inhalation)	Category 4 (Assumed)	H332: Harmful if inhaled

Note: The GHS classification is inferred from the known hazardous properties of **performic acid** and related organic peroxides. Official harmonized classification may vary.

Toxicology and Ecotoxicity

Performic acid is irritating to the skin, eyes, and mucous membranes.[3] Concentrated solutions above 50% are highly reactive and can be shock-sensitive.[4]

Human Health Effects

Exposure Route	Effect	Reference(s)
Inhalation	Irritation of the nose, throat, and respiratory tract.	[3]
Skin Contact	Severe irritation and burns.	[4]
Eye Contact	Serious eye damage.	[4]
Ingestion	Harmful if swallowed.	[8]

Ecotoxicity

Limited data is available on the ecotoxicity of **performic acid**. However, due to its rapid degradation into formic acid and water, the long-term environmental impact is considered minimal.[4]

Organism	Test	Result (EC50)	Reference(s)
Daphnia magna	48h EC50	0.85 mg/L	[8]
Vibrio fischeri	30min EC50	0.24 mg/L	[8]

Experimental Protocols

In-Situ Synthesis of Performic Acid

Performic acid is typically prepared immediately before use by mixing formic acid and hydrogen peroxide.

Methodology:

- In a fume hood, combine equimolar amounts of concentrated formic acid and hydrogen peroxide in a suitable reaction vessel.[2]

- The reaction is exothermic and may be catalyzed by a strong acid like sulfuric acid.[9]
- The temperature of the reaction should be carefully monitored and kept below 80-85°C to prevent explosive decomposition.[2]
- The resulting solution contains **performic acid** in equilibrium with the reactants and water.

Assessment of Skin Corrosion (Adapted from OECD Guideline 404)

This protocol provides a general framework for assessing the skin corrosion potential of a substance like **performic acid**. [10][11][12]

Methodology:

- A small area of the skin of a test animal (typically an albino rabbit) is shaved.[10][13]
- A measured amount of the test substance is applied to the prepared skin area and covered with a semi-occlusive dressing.[13]
- The exposure duration is typically up to 4 hours.[13]
- After the exposure period, the dressing is removed, and the skin is observed for signs of erythema, edema, and corrosion at specified intervals (e.g., 1, 24, 48, and 72 hours).[13][14][15]
- The severity of the skin reactions is scored according to a standardized grading system.[13]

Assessment of Eye Irritation (Adapted from OECD Guideline 405)

This protocol outlines the general procedure for evaluating the eye irritation potential of a substance.[1][16][17][18][19]

Methodology:

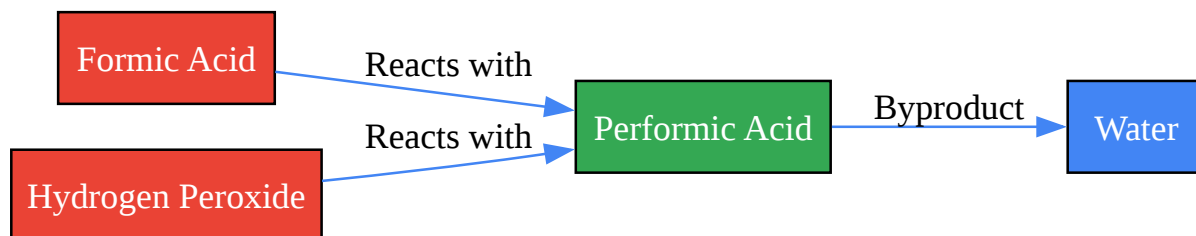
- A single dose of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically an albino rabbit).[1][17]

- The other eye remains untreated and serves as a control.[1][17]
- The eyes are examined for signs of irritation, including redness, swelling, and corneal opacity, at specific time points (e.g., 1, 24, 48, and 72 hours) after instillation.[18]
- The severity of the eye irritation is graded using a standardized scoring system.[18]

Signaling Pathways and Logical Relationships

In-Situ Synthesis of Performic Acid

The formation of **performic acid** from formic acid and hydrogen peroxide is an equilibrium reaction.

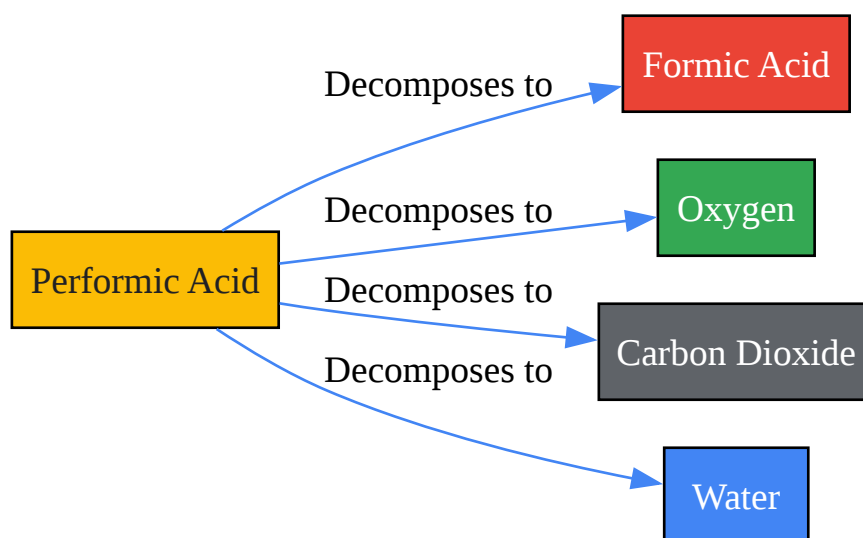


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Caption: In-situ synthesis of **performic acid**.

Decomposition Pathway of Performic Acid

Performic acid is unstable and decomposes into non-toxic byproducts.



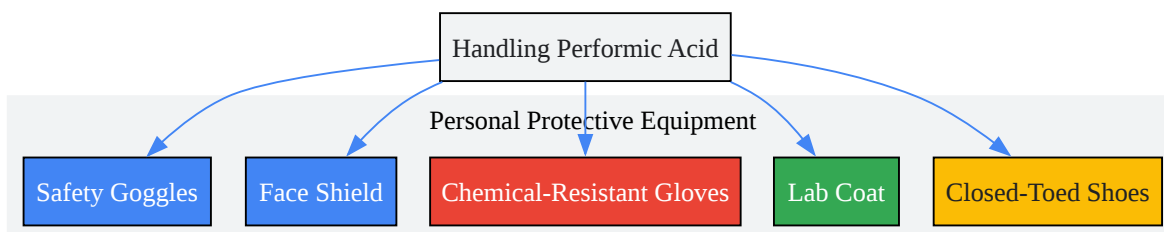
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Caption: Decomposition pathway of **performic acid**.

Handling, Storage, and Emergency Procedures

Personal Protective Equipment (PPE)

When handling **performic acid**, appropriate PPE is mandatory to prevent exposure.



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Caption: Recommended PPE for handling **performic acid**.

Storage

Due to its instability, long-term storage of **performic acid** is not recommended. If temporary storage is necessary, it should be in a cool, well-ventilated area, away from heat, flames, and incompatible materials.^[4]

Spills and Accidental Release

In case of a spill, evacuate the area and remove all ignition sources. Absorb the spill with a non-combustible material like vermiculite and dispose of it as hazardous waste. Do not use combustible materials like paper towels for cleanup.

First Aid Measures

Exposure	First Aid
Inhalation	Move to fresh air. Seek medical attention if symptoms persist.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Transportation

While a specific UN number for **performic acid** is not consistently available, it falls under the category of "Organic Peroxide". The specific UN number would depend on the concentration and formulation. For example, "UN 3109, Organic peroxide type F, liquid" could be a possible classification for dilute solutions.^[20] Transportation must comply with all applicable national and international regulations for hazardous materials.

Conclusion

Performic acid is a valuable reagent in research with potent oxidizing and disinfecting properties. However, its high reactivity and instability demand strict adherence to safety protocols. This guide provides a comprehensive overview of the available safety data to aid researchers in its safe handling and use. It is crucial to always consult the most up-to-date Safety Data Sheet from the supplier and to conduct a thorough risk assessment before working with this chemical.

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- To cite this document: BenchChem. [Performic Acid: A Technical Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091509#performic-acid-safety-data-sheet-sds-information]

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